

# Navigating the Intellectual Property Landscape of Dynacil: A Technical Guide

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## Compound of Interest

Compound Name: *Dynacil*  
Cat. No.: *B1260145*

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For Researchers, Scientists, and Drug Development Professionals

This technical whitepaper provides an in-depth guide to the patent and intellectual property core of "**Dynacil**." The name "**Dynacil**" has been associated with several active pharmaceutical ingredients, most notably fosinopril, as well as ampicillin and minocycline. This guide will focus on the most extensively documented intellectual property, which pertains to fosinopril, an angiotensin-converting enzyme (ACE) inhibitor. The limited publicly available information on "**Dynacil**" as ampicillin and minocycline will also be addressed.

## Dynacil (Fosinopril): Core Patents and Formulations

Fosinopril is a prodrug that is converted in vivo to its active metabolite, fosinoprilat. Fosinoprilat inhibits ACE, a key enzyme in the renin-angiotensin-aldosterone system, leading to vasodilation and a reduction in blood pressure. The intellectual property surrounding fosinopril, including formulations marketed under the "**Dynacil**" trademark, centers on the initial composition of matter patent and subsequent formulation patents aimed at improving stability.

## Composition of Matter: The Foundational Patent

The foundational intellectual property for fosinopril is U.S. Patent No. 4,337,201. This patent covers the composition of matter for a series of phosphinylalkanoyl substituted prolines, including the compound that would become known as fosinopril[1][2][3][4].

- Patent Title: Phosphinylalkanoyl substituted prolines
- Key Claim: The patent claims the chemical structure of fosinopril and related compounds, establishing the fundamental intellectual property for the active ingredient.

## Formulation Patents and the "Dynacil™" Brand

Subsequent patents have focused on developing stable oral dosage forms of fosinopril sodium. The "Dynacil™" brand is specifically mentioned in patents related to these improved formulations. A key challenge in formulating fosinopril is its susceptibility to degradation, particularly in the presence of certain excipients like magnesium stearate.

U.S. Patent No. 7,045,511B2 and its European counterpart EP1531831B1 disclose formulations of fosinopril with enhanced stability. These patents highlight the use of alternative lubricants to overcome the degradation issues.

- Patent Title: Fosinopril formulation
- Key Innovation: The use of glyceryl dibehenate or sodium stearyl fumarate as a lubricant instead of magnesium stearate to improve the stability of fosinopril sodium tablets[1][2][3][5]. The "Dynacil™ fosinopril sodium 5 mg tablets" are cited as an example of a formulation containing sodium stearyl fumarate[1][5].

Table 1: Composition of Fosinopril Sodium Tablet Formulation

Component	Function	Percentage (by weight)	Reference
Fosinopril Sodium	Active Ingredient	~1% - 25%	[1][2]
Glyceryl Dibehenate	Lubricant	~0.25% - 5%	[1][2]
Lactose Monohydrate	Filler	~50% - 70%	[2]
Microcrystalline Cellulose	Filler	~20%	[2]
Croscarmellose Sodium	Disintegrant	~2%	[2]

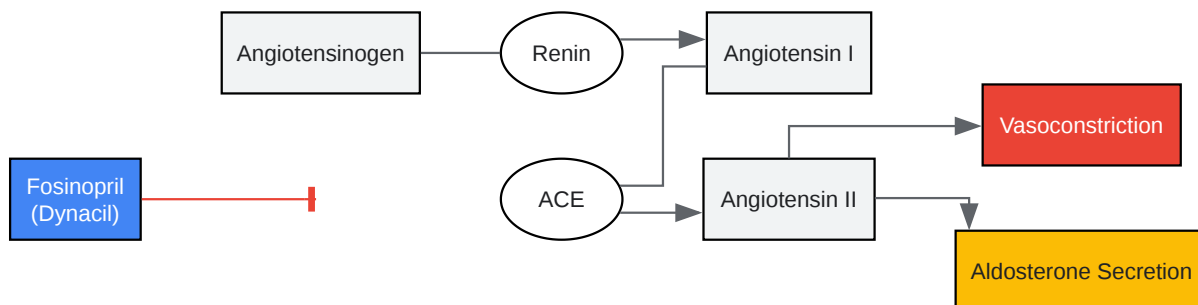
#### Experimental Protocols:

Detailed experimental protocols for the stability studies are not fully elaborated in the publicly available patent documents. However, the general methodology can be inferred:

- Objective: To compare the stability of fosinopril sodium tablets formulated with different lubricants (magnesium stearate vs. glyceryl dibehenate or sodium stearyl fumarate).
- Methodology (General):
  - Prepare batches of fosinopril sodium tablets using a wet granulation process.
  - Incorporate different lubricants into separate batches.
  - Store the tablets under accelerated stability conditions (e.g., elevated temperature and humidity).
  - Periodically analyze the tablets for the content of fosinopril sodium and its degradation products using a validated analytical method (likely High-Performance Liquid Chromatography - HPLC).
  - Compare the degradation rates between the different formulations.

## Mechanism of Action: ACE Inhibition

The therapeutic effect of fosinopril is based on the inhibition of the Angiotensin-Converting Enzyme (ACE).



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Caption: Mechanism of action of Fosinopril (**Dynacil**) via ACE inhibition.

## Dynacil comp: Fosinopril and Hydrochlorothiazide Combination

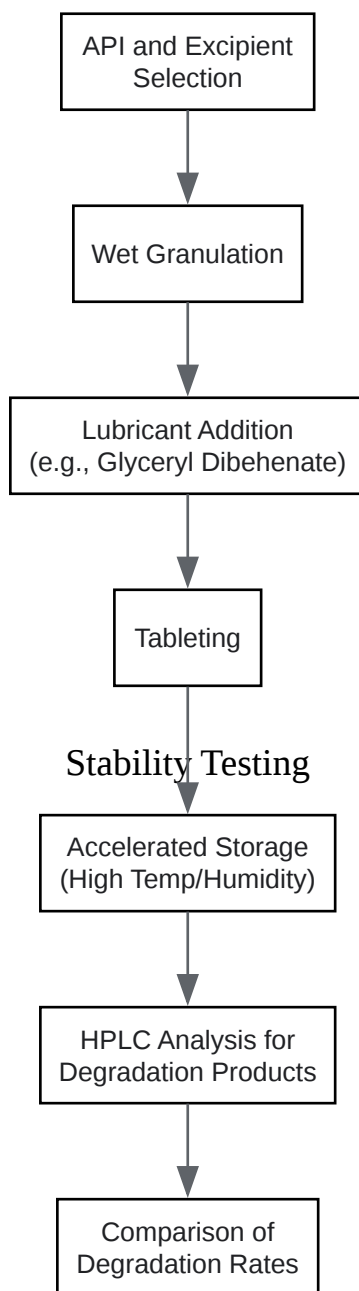
"**Dynacil comp**" is a combination product containing fosinopril and hydrochlorothiazide, a diuretic[6][7]. This combination provides a dual mechanism for blood pressure reduction.

Table 2: Composition of **Dynacil comp** (Example Formulation)

Component	Active Ingredient
Fosinopril Sodium	Yes
Hydrochlorothiazide	Yes

Note: Specific quantitative data for the "**Dynacil comp**" formulation is not detailed in the available search results. Patent documents for fosinopril formulations do mention the possibility of including a diuretic like hydrochlorothiazide.

### Formulation Development



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Caption: General experimental workflow for developing stable Fosinopril tablets.

## Dynacil (Ampicillin and Minocycline) and Dynacil-PRB: Limited Information

The brand name "**Dynacil**" has also been associated with the antibiotics ampicillin and minocycline. Additionally, "**Dynacil-PRB**" refers to a combination of ampicillin and probenecid.

### Dynacil (Ampicillin)

Ampicillin is a beta-lactam antibiotic that inhibits the synthesis of bacterial cell walls, leading to cell lysis and death. While "**Dynacil**" is mentioned as a trade name for ampicillin, specific patent information or detailed technical data under this brand name is not readily available in the public domain.

### Dynacil (Minocycline)

Minocycline is a tetracycline antibiotic that inhibits bacterial protein synthesis by binding to the 30S ribosomal subunit. Similar to the ampicillin association, there is a lack of specific patent or technical data for "**Dynacil**" branded minocycline.

### Dynacil-PRB (Ampicillin and Probenecid)

"**Dynacil-PRB**" is a combination product containing ampicillin and probenecid[8]. Probenecid is a uricosuric agent that also blocks the renal tubular secretion of certain drugs, including penicillins. This leads to higher and more sustained plasma concentrations of ampicillin.

Table 3: Composition of **DYNACIL-PRB/LUPILIN-P**

Component	Amount per Bottle
Anhydrous Ampicillin	3.5 mg
Probenecid	1.0 g

Source:[8]

No specific patents for this combination under the "**Dynacil-PRB**" brand were identified in the search.

Caption: Logical relationship of active ingredients associated with the "**Dynacil**" brand.

## Conclusion

The intellectual property surrounding "**Dynacil**" is most clearly defined for its use as a brand name for fosinopril. The core patents cover the composition of matter of fosinopril and, importantly, formulation technologies that enhance the stability of the final drug product. For researchers and drug development professionals, the key takeaway is the critical role of excipient selection in ensuring the stability of fosinopril-containing oral dosage forms. The association of "**Dynacil**" with ampicillin and minocycline is less documented in terms of specific intellectual property and detailed technical data. Further investigation into regional product marketing and historical drug formularies may provide additional insights into these other uses of the "**Dynacil**" brand.

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